

Application Notes and Protocols for the Synthesis of Trimethylthiourea

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Compound of Interest

Compound Name: Trimethylthiourea

Cat. No.: B1303496

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Abstract

This document provides a comprehensive experimental protocol for the synthesis of 1,1,3-**trimethylthiourea**, a valuable building block in organic synthesis and medicinal chemistry. The primary method detailed is the nucleophilic addition of dimethylamine to methyl isothiocyanate, a robust and high-yielding reaction. This guide includes a step-by-step procedure, characterization data, and a graphical representation of the experimental workflow to ensure reproducible and efficient synthesis.

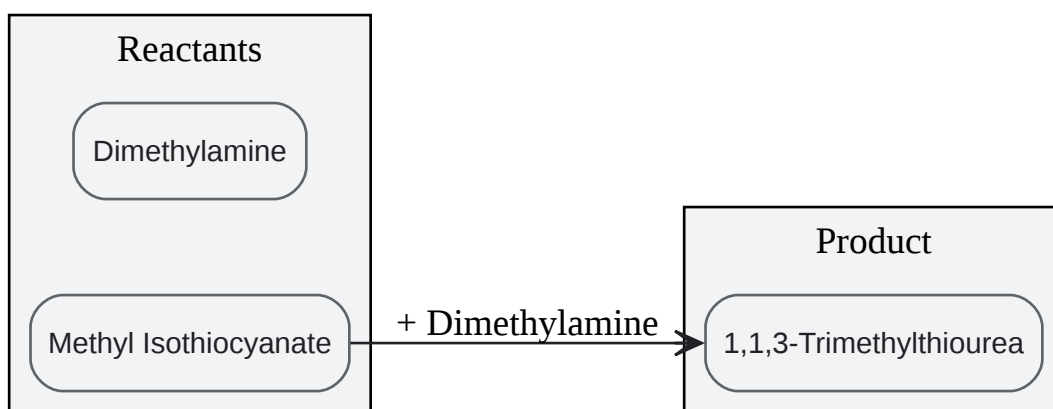
Introduction

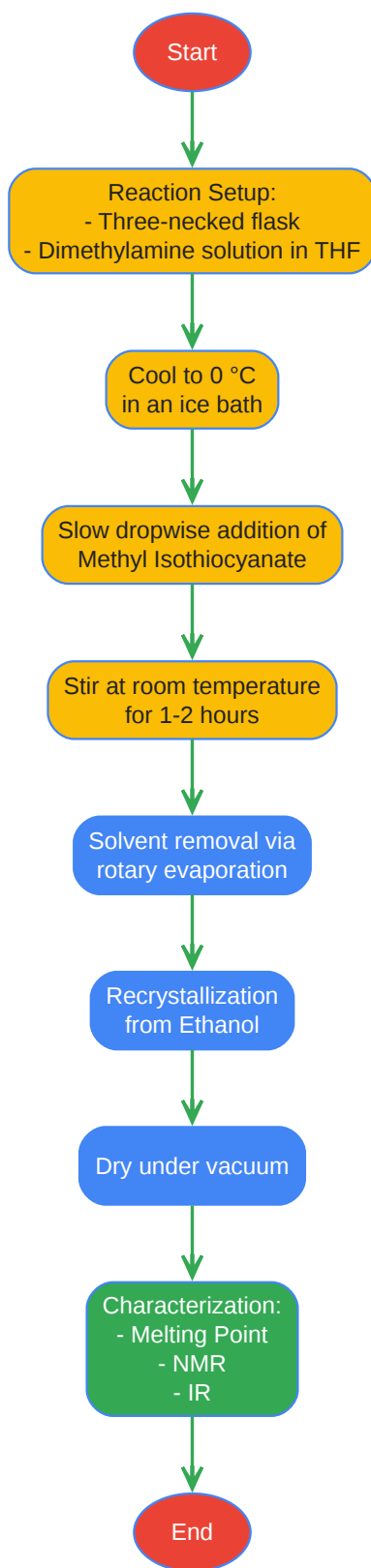
Thiourea derivatives are a class of organic compounds containing the $(R_2N)_2C=S$ functional group. They are of significant interest due to their diverse applications, serving as intermediates in the synthesis of pharmaceuticals, agrochemicals, and as ligands in coordination chemistry. 1,1,3-**trimethylthiourea** is a simple, asymmetrically substituted thiourea that can be utilized in various synthetic transformations. The protocol herein describes a reliable and straightforward method for its preparation.

Experimental Protocol

Reaction Scheme

The synthesis of 1,1,3-**trimethylthiourea** is achieved through the reaction of methyl isothiocyanate with dimethylamine. The lone pair of electrons on the nitrogen atom of dimethylamine acts as a nucleophile, attacking the electrophilic carbon atom of the isothiocyanate group.





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